

Essential Safety and Handling Protocols for Salmefamol (Salbutamol)

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Compound of Interest

Compound Name: Salmefamol

Cat. No.: B102908

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **Salmefamol**, also known as Salbutamol.

Personal Protective Equipment (PPE)

When handling **Salmefamol**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety glasses or goggles	Conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	Protects against splashes and dust.
Skin Protection	Protective gloves	Impermeable and resistant to the product.	Prevents skin contact and potential allergic reactions.[2]
Lab coat/Protective clothing	To prevent skin contact.	Provides a barrier against accidental spills.	
Respiratory Protection	NIOSH-approved respirator	When engineering controls are not sufficient to control airborne dust.	Prevents inhalation of harmful dust.

Health Hazard Information

Salmefamol is classified as a hazardous substance with the following potential health effects:

- Harmful if swallowed.[3]
- May cause an allergic skin reaction.
- Causes serious eye irritation.
- Suspected of causing cancer.
- Suspected of damaging fertility or the unborn child.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Contaminated work clothing should not be allowed out of the workplace.
- Use only in a well-ventilated area.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Protect from direct sunlight.
- Store locked up.

Disposal Plan

Proper disposal of **Salmefamol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Dispose of contents and container to an approved waste disposal plant.
- Waste material must be disposed of in accordance with national and local regulations.
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

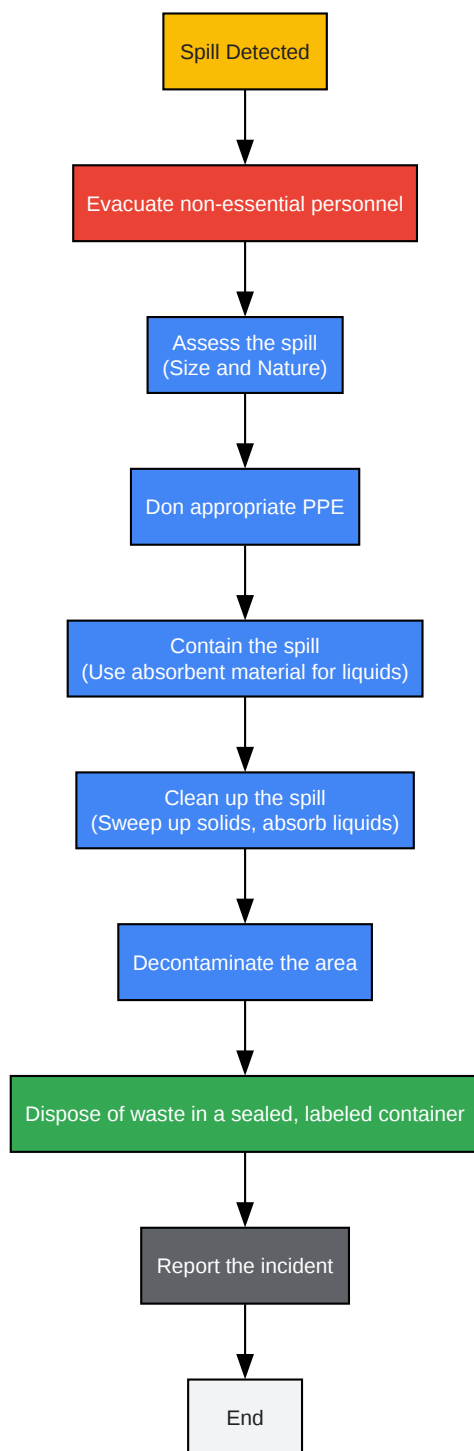
Emergency Procedures: First Aid

In the event of exposure, immediate first aid is critical.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
If on Skin	Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.

Spill Management Workflow

The following diagram outlines the procedural steps for managing a **Salmefamol** spill.



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Caption: Workflow for handling a **Salmefamol** spill.

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References

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